

Introduction: Navigating the Isomeric Landscape of a Key Pharmaceutical Building Block

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Compound of Interest

Compound Name: *6-Bromo-3-methoxy-2-methylpyridine*

CAS No.: *850882-87-0*

Cat. No.: *B1375898*

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The substituted pyridine core is a cornerstone of modern medicinal chemistry, appearing in a vast array of therapeutic agents. Among the myriad of functionalized pyridines, those bearing a combination of bromo, methoxy, and methyl groups are particularly valuable as versatile intermediates. This guide focuses on the discovery and history of "**6-Bromo-3-methoxy-2-methylpyridine**" and its closely related isomers. While specific literature on the 6-bromo isomer is not as prevalent, a comprehensive understanding of its synthesis and applications can be constructed by examining the well-documented chemistry of its structural relatives, such as 2-Bromo-3-methoxy-6-methylpyridine and 3-Bromo-6-methoxy-2-methylpyridine.

These compounds serve as critical building blocks in the synthesis of complex molecules for the pharmaceutical and agrochemical industries.^{[1][2]} The strategic placement of a bromine atom provides a reactive handle for a variety of cross-coupling reactions, enabling the construction of carbon-carbon and carbon-nitrogen bonds. The methoxy and methyl groups, in turn, modulate the electronic properties, lipophilicity, and metabolic stability of the final target molecules. This guide will provide an in-depth exploration of the synthetic routes to these key intermediates, the chemical reasoning behind the methodologies, and their historical context and applications in drug discovery.

Part 1: The Strategic Importance of Brominated Methoxy-Methyl-Pyridines

The utility of brominated methoxy-methyl-pyridine isomers in organic synthesis stems from the distinct roles of each substituent. The bromine atom, typically introduced via electrophilic bromination or from a bromo-precursor, is the primary site for synthetic elaboration. Its presence allows for participation in powerful palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura, Buchwald-Hartwig, and Sonogashira couplings.^{[1][3]} This capability is fundamental to modern drug discovery, enabling the efficient assembly of complex molecular architectures from simpler fragments.

The methoxy group, an electron-donating substituent, influences the reactivity of the pyridine ring and can be a key determinant of the biological activity of the final compound. It can also serve as a surrogate for a hydroxyl group, offering a handle for further functionalization or acting as a key hydrogen bond acceptor in ligand-receptor interactions. The methyl group provides steric bulk and can modulate the conformation of the molecule, which can be critical for selective binding to a biological target. The interplay of these three substituents makes this class of pyridines a rich scaffold for combinatorial library synthesis and lead optimization campaigns.

Part 2: Synthetic Methodologies and Mechanistic Insights

The synthesis of brominated methoxy-methyl-pyridines can be approached in several ways, primarily depending on the desired substitution pattern and the availability of starting materials. Common strategies involve the methylation of a corresponding hydroxy-pyridine, the bromination of a pre-existing methoxy-methyl-pyridine, or the construction of the pyridine ring itself.

Synthesis of 2-Bromo-3-methoxy-6-methylpyridine

A prevalent and efficient method for the synthesis of 2-Bromo-3-methoxy-6-methylpyridine involves the methylation of 2-bromo-3-hydroxy-6-methylpyridine.^[4] This reaction is a classic example of a Williamson ether synthesis.

Experimental Protocol:

- **Reaction Setup:** A mixture of 2-bromo-3-hydroxy-6-methyl-pyridine (1 equivalent), potassium carbonate (2 equivalents), and iodomethane (1.5 equivalents) is prepared in acetone.[4]
- **Reaction Conditions:** The stirred mixture is heated under reflux overnight.[4]
- **Workup and Purification:** Upon completion, the reaction mixture is filtered to remove the inorganic salts. The filtrate is then concentrated under reduced pressure. The resulting crude product is purified by silica gel chromatography (eluent: hexane:ethyl acetate, 95:5 to 9:1) to yield the desired 2-bromo-3-methoxy-6-methylpyridine as a white solid.[4]

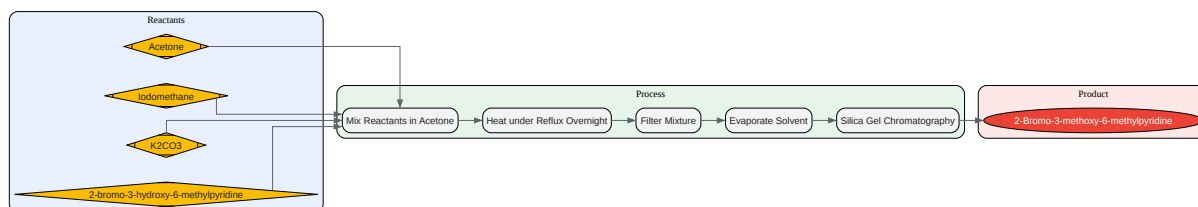
Causality and Experimental Choices:

- **Base (Potassium Carbonate):** Potassium carbonate is a mild inorganic base used to deprotonate the hydroxyl group of the starting material, forming a more nucleophilic phenoxide. Its insolubility in acetone drives the reaction forward as the phenoxide is generated on the surface of the solid base.
- **Solvent (Acetone):** Acetone is a polar aprotic solvent that readily dissolves the organic reactants but not the inorganic base. It has a convenient boiling point for running the reaction at a moderate temperature under reflux.
- **Methylating Agent (Iodomethane):** Iodomethane is a highly reactive electrophile for SN2 reactions. The iodide is an excellent leaving group, facilitating the nucleophilic attack by the phenoxide.
- **Purification:** Silica gel chromatography is a standard method for purifying organic compounds, effectively separating the desired product from any unreacted starting material or byproducts based on polarity.

Data Summary:

Property	Value	Reference
Product Name	2-Bromo-3-methoxy-6-methylpyridine	[4]
CAS Number	24207-22-5	[4][5]
Molecular Formula	C7H8BrNO	[4][5]
Molecular Weight	202.05 g/mol	[4][5]
Appearance	White solid	[4]
Yield	88.3%	[4]
¹ H NMR (500 MHz, CDCl ₃)	δ 2.46 (s, 3H), 3.87 (s, 3H), 7.04 (d, J = 8.0 Hz, 1H), 7.10 (d, J = 8.0 Hz, 1H)	[4]

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)*Synthesis of 2-Bromo-3-methoxy-6-methylpyridine.*

Synthesis of 3-Bromo-6-methoxy-2-methylpyridine

The synthesis of the isomer 3-Bromo-6-methoxy-2-methylpyridine is less commonly detailed in step-by-step protocols within the reviewed literature. However, its availability from commercial suppliers suggests established synthetic routes.[6] General synthetic strategies would likely involve either the bromination of 6-methoxy-2-methylpyridine or the methoxylation of a 3-bromo-6-halo-2-methylpyridine precursor. The regioselectivity of the bromination would be a key challenge to control in the former approach.

Physicochemical Data:

Property	Value	Reference
Product Name	3-Bromo-6-methoxy-2-methylpyridine	[6]
CAS Number	126717-59-7	[6]
Molecular Formula	C ₇ H ₈ BrNO	[6]
Molecular Weight	202.05 g/mol	[6]
Appearance	Liquid	[6]
Density	1.468 g/mL at 25 °C	[6]
Refractive Index	n ₂₀ /D 1.548	[6]

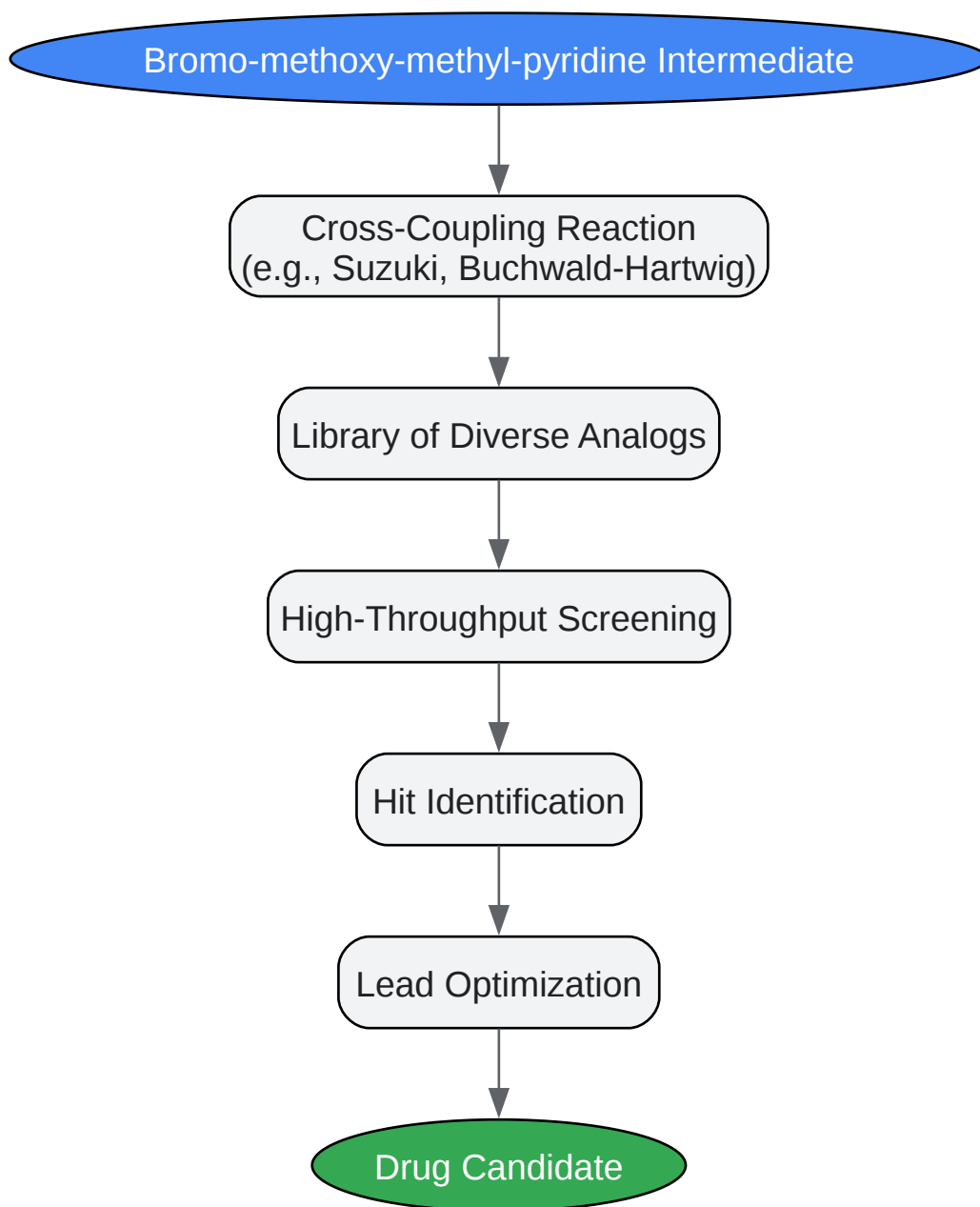
Part 3: Historical Context and Applications in Drug Discovery

The development of synthetic routes to substituted pyridines has been driven by their immense importance in medicinal chemistry. Patents for the preparation of related compounds, such as 2-bromo-3-methoxypyridine, highlight various synthetic strategies, including the bromination of 2-nitro-3-methoxypyridine.[7] This particular method is noted for its high yield and purity, making it suitable for industrial-scale production.[7][8]

The 3-methoxypyridine moiety, introduced via intermediates like those discussed, is a common feature in a range of biologically active compounds. These include agents targeting the central nervous system and inhibitors of key signaling proteins in oncology.^[1] For instance, 2-bromo-3-methoxypyridine is a crucial intermediate in the synthesis of inhibitors for the AXL receptor tyrosine kinase, a target in cancer therapy.^[1] Furthermore, this class of compounds serves as a building block for camptothecin analogues, which are topoisomerase inhibitors used in cancer treatment.^[1]

The general workflow for utilizing these intermediates in a drug discovery program is illustrated below.

Drug Discovery Workflow Diagram:



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